

Health and safety information for 3-Methoxy-2-methylpyridine

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Compound of Interest

Compound Name: 3-Methoxy-2-methylpyridine

Cat. No.: B1587472

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An In-Depth Technical Guide to the Health and Safety of **3-Methoxy-2-methylpyridine**

Prepared for: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical guide on the health and safety aspects of **3-Methoxy-2-methylpyridine** (CAS No: 26395-26-6). As a crucial pyridine derivative in various research and development applications, a thorough understanding of its hazard profile and handling requirements is paramount to ensure laboratory safety and experimental integrity. This guide synthesizes critical data from authoritative safety data sheets to provide actionable protocols and insights for professionals working with this compound.

Compound Identification and Key Properties

A foundational aspect of laboratory safety is the accurate identification and understanding of a chemical's physical properties. These characteristics often dictate storage conditions, handling procedures, and appropriate emergency responses.

Property	Data	Source(s)
Chemical Name	3-Methoxy-2-methylpyridine	[1]
CAS Number	26395-26-6	[1]
Molecular Formula	C ₇ H ₉ NO	Inferred
Molecular Weight	123.15 g/mol	Inferred
Appearance	Liquid	[2]
Boiling Point	142 °C / 288 °F	[2]
Density	1.038 g/cm ³ at 25 °C / 77 °F	[2]

GHS Hazard Identification and Classification

3-Methoxy-2-methylpyridine is classified as a hazardous substance under the Globally Harmonized System (GHS). The primary risks associated with this chemical involve flammability and irritation to the skin, eyes, and respiratory system. Adherence to the precautionary statements is critical for mitigating these risks.

Hazard Class	Category	Hazard Statement	Source(s)
Flammable Liquids	Category 3 / 4	H226: Flammable liquid and vapour	[1][2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[1][2]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	[1][2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[1][2]

Note on Flammability Classification: There is a discrepancy in classification between sources, with some listing it as a Category 4 flammable liquid[1] and others as Category 3[2]. For risk assessment and safety planning, it is best practice to adopt the more conservative Category 3

classification, assuming a lower flashpoint and implementing more stringent controls against ignition sources.

Caption: GHS hazard profile for **3-Methoxy-2-methylpyridine**.

Safe Handling and Storage Protocols

The causality behind stringent handling protocols is directly linked to the GHS hazards identified above. Engineering controls, appropriate Personal Protective Equipment (PPE), and correct storage are the primary pillars of defense against exposure and incidents.

Engineering Controls

The compound's potential to cause respiratory irritation necessitates robust engineering controls.

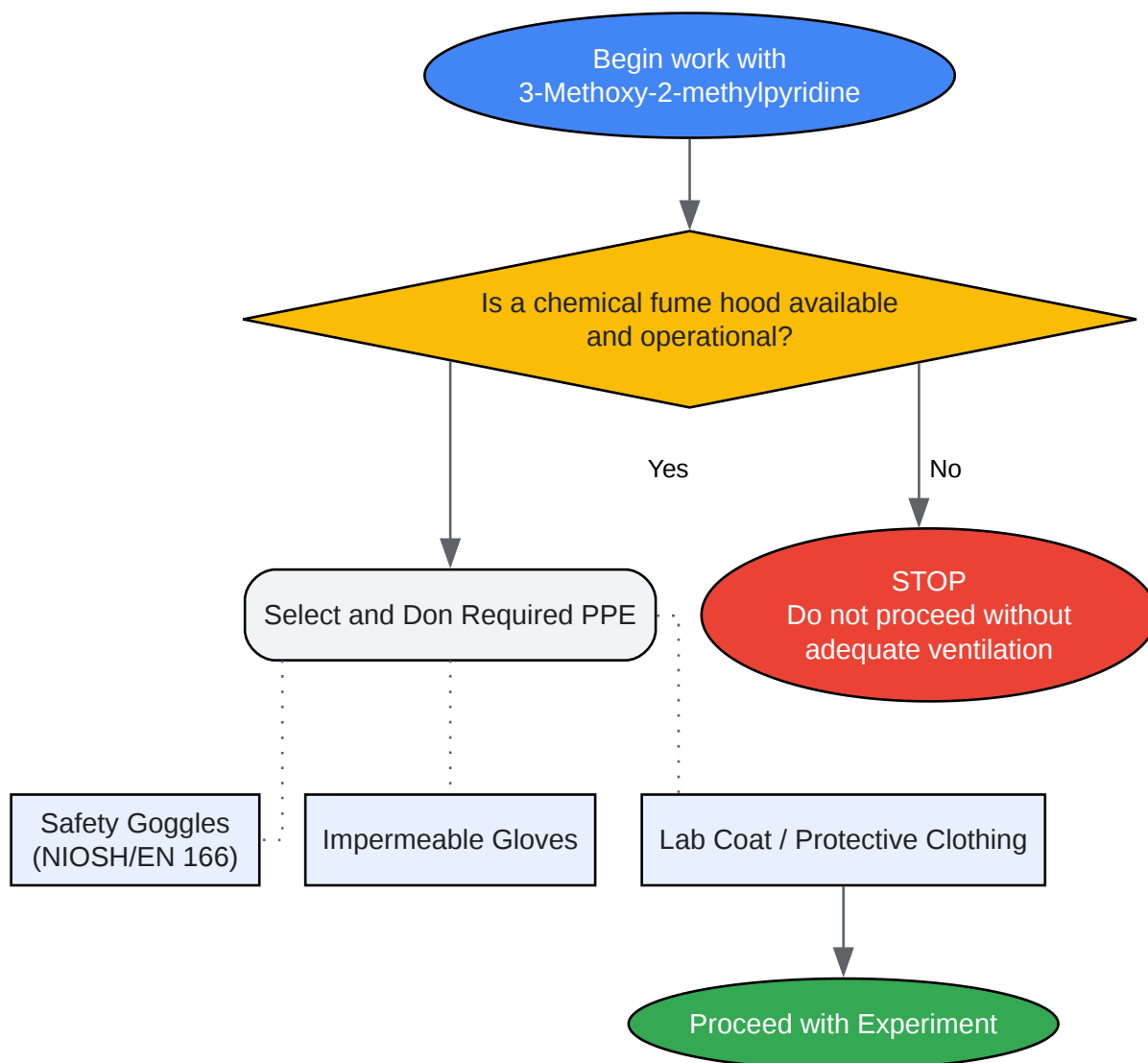
- Ventilation: Always handle this chemical in a well-ventilated area. For procedures that may generate vapors or aerosols, a certified chemical fume hood is mandatory[2].
- Safety Stations: Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation[3]. Regular functionality checks of this equipment are required.

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected based on the specific risks.

- Eye and Face Protection: Wear chemical safety goggles conforming to NIOSH (US) or EN 166 (EU) standards.[4] A face shield should be worn in addition to goggles when there is a significant risk of splashing.
- Skin Protection:
 - Gloves: Wear chemical-impermeable gloves inspected for integrity before each use[4].
 - Clothing: Flame-retardant and antistatic protective clothing is recommended[2]. A lab coat is the minimum requirement. Ensure all skin is covered.

- Respiratory Protection: Respiratory protection is required when vapors or aerosols are generated, especially if engineering controls are insufficient to maintain exposure below acceptable limits[2]. Use a respirator and cartridges appropriate for organic vapors.



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Caption: Decision workflow for ensuring proper PPE selection.

Conditions for Safe Storage

Proper storage is essential to maintain chemical stability and prevent hazardous situations.

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place[2][3].

- Ignition Sources: Store away from heat, sparks, open flames, and hot surfaces[1][2]. Take precautionary measures against static discharge[2].
- Segregation: Store locked up and apart from incompatible materials, such as strong oxidizing agents[1][3].

Emergency Procedures and First Aid

A pre-planned and well-understood emergency protocol is crucial. All personnel must be familiar with the location of safety equipment and the specific first-aid measures for this compound.

First-Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an injury.

- General Advice: If symptoms persist, call a physician. Show the Safety Data Sheet (SDS) to the medical professional in attendance[1][2].
- Inhalation:
 - Immediately remove the victim to fresh air and keep them at rest in a position comfortable for breathing[1].
 - If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration[5][6].
 - Call a POISON CENTER or doctor if the person feels unwell[1].
- Skin Contact:
 - Take off immediately all contaminated clothing[2].
 - Wash the affected area with plenty of soap and water for at least 15 minutes[1].
 - If skin irritation occurs, seek medical advice/attention[1]. Wash contaminated clothing before reuse[2].

- Eye Contact:
 - Rinse cautiously and immediately with plenty of water for at least 15 minutes, also under the eyelids[1].
 - Remove contact lenses, if present and easy to do. Continue rinsing[1].
 - If eye irritation persists, get medical advice/attention immediately[1].
- Ingestion:
 - Rinse mouth with water[6].
 - Do NOT induce vomiting[3].
 - Never give anything by mouth to an unconscious person[4]. Call a physician or poison control center immediately[3].

Fire-Fighting Measures

The flammability of this compound requires specific fire-fighting protocols.

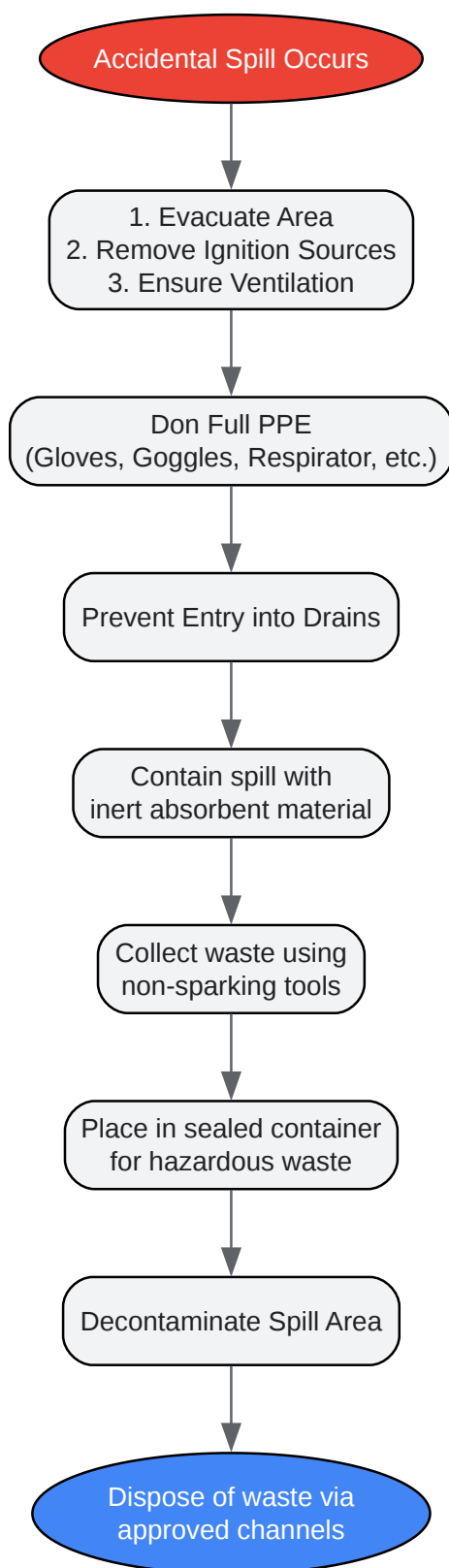
- Suitable Extinguishing Media: Use CO₂, dry chemical, alcohol-resistant foam, or dry sand[1][2]. Water spray may be used to cool closed containers[3].
- Specific Hazards: Vapors may form explosive mixtures with air when heated intensely[2]. Containers may explode when heated[7]. Hazardous combustion products include carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x)[3][7].
- Protective Equipment: Fire-fighters must wear a self-contained breathing apparatus (SCBA) and full protective gear[1][7].

Accidental Release Measures (Spill Protocol)

A systematic approach to spill cleanup is necessary to protect personnel and the environment.

- Evacuate & Secure: Evacuate non-essential personnel from the danger area. Remove all sources of ignition and ensure adequate ventilation[4].

- Personal Protection: Don the appropriate PPE as described in Section 3.2, including respiratory protection.
- Environmental Protection: Prevent the chemical from entering drains or waterways. Cover drains if necessary[2][4].
- Containment & Cleanup:
 - Use non-sparking tools and explosion-proof equipment[4][7].
 - Absorb the spill with an inert, liquid-absorbent material (e.g., sand, silica gel, Chemizorb®) [2][3].
 - Collect the material and place it into a suitable, labeled, and closed container for disposal[3].
- Decontamination: Clean the affected area thoroughly.
- Disposal: Dispose of the waste material at an approved waste disposal plant in accordance with local, state, and federal regulations[1][2].



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Caption: Step-by-step workflow for accidental release response.

Toxicological Profile

The known toxicological information underscores the irritation potential of **3-Methoxy-2-methylpyridine**.

- **Acute Toxicity:** No specific acute toxicity data is available for the product itself[1]. However, related pyridine compounds can be harmful if swallowed[8][9]. A conservative approach assuming potential harm is warranted.
- **Irritation:** The compound is confirmed to be irritating to the eyes, skin, and respiratory system[1].
- **Chronic Effects:**
 - **Sensitization:** No information is available regarding its potential to cause skin or respiratory sensitization[1].
 - **Carcinogenicity:** There is no data to indicate that this compound is carcinogenic[1].
 - **Mutagenicity & Reproductive Toxicity:** Data is not available.

Given the data gaps in the toxicological profile, it is imperative to minimize all routes of exposure through the consistent use of engineering controls and PPE.

Disposal Considerations

Chemical waste must be managed responsibly to prevent environmental contamination and ensure regulatory compliance.

- **Product:** The material should be disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing[4]. Do not contaminate water, foodstuffs, or sewer systems[4].
- **Contaminated Packaging:** Containers should be triple-rinsed (or equivalent) and offered for recycling or reconditioning. Alternatively, they can be punctured to render them unusable and disposed of in a sanitary landfill or by controlled incineration where permitted[4].

All disposal practices must be in accordance with federal, state, and local regulations.

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